Technical Guide: In Vitro Characterization and Application of (1H-Imidazol-2-yl)methanediol

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Compound of Interest

Compound Name: *(1H-Imidazol-2-yl)methanediol*

Cat. No.: *B11773722*

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(Synonym: 1H-Imidazole-2-carbaldehyde Hydrate)

Executive Summary & Chemical Identity

Target Entity: **(1H-Imidazol-2-yl)methanediol** CAS Registry (Parent Aldehyde): 10111-08-7
Molecular Weight: 96.09 g/mol (Aldehyde) / 114.10 g/mol (Methanediol)

This technical guide addresses the in vitro handling, stability, and application of **(1H-Imidazol-2-yl)methanediol**. It is critical for researchers to understand that this compound exists in a dynamic equilibrium with its parent aldehyde, 1H-imidazole-2-carbaldehyde.

In solid form, the reagent is typically supplied as the aldehyde. However, in aqueous physiological buffers (pH 7.4), the carbonyl group undergoes hydration to form the geminal diol, **(1H-Imidazol-2-yl)methanediol**. This hydration is favored by the electron-withdrawing nature of the imidazole ring at the C2 position. Successful in vitro study design requires accounting for this equilibrium, as it dictates solubility, cellular permeability, and reactivity (specifically Schiff base formation).

Core Applications

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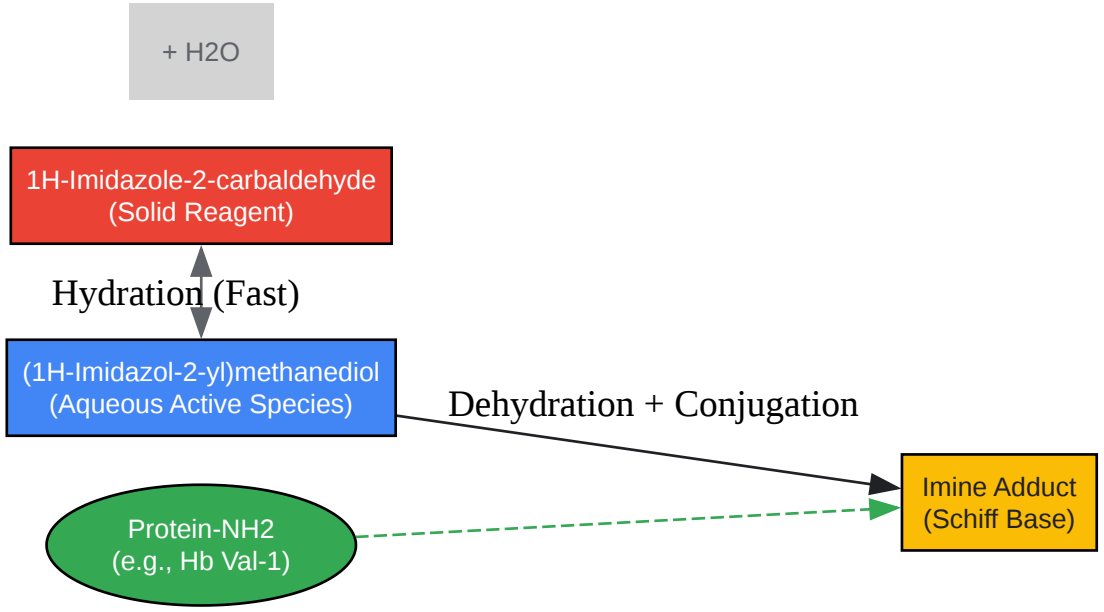
The biological utility of **(1H-Imidazol-2-yl)methanediol** stems from its electrophilic carbon center, which allows it to covalently modify nucleophilic residues on proteins.

Application Domain	Mechanism of Action	Key Target / Endpoint
Hemoglobin Modulation	Schiff Base Formation: The aldehyde/diol equilibrium species reacts with the N-terminal valine of hemoglobin alpha-chains.	Sickle Cell Disease: Stabilizes the R-state (oxygenated) of HbS, preventing polymerization and sickling.
Enzyme Inhibition	Active Site Ligation: Coordinates with active site metal ions (Zn^{2+}, Cu^{2+}) or forms covalent adducts with catalytic cysteines.	Diabetes (Type 2): Inhibition of Protein Tyrosine Phosphatase 1B (PTP1B).
Antimicrobial Screening	Biosynthetic Disruption: Imidazole core interferes with ergosterol synthesis (fungi) or bacterial metalloenzymes.	MIC Determination: Broad-spectrum antifungal/antibacterial activity profiling.
Bioconjugation	Reversible Crosslinking: Forms pH-sensitive imine bonds with primary amines.	Protein Labeling: N-terminal specific modification of peptides.

Chemical Dynamics & Stability (DOT Visualization)

The following diagram illustrates the critical hydration equilibrium and the subsequent reaction pathway with protein targets.

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Caption: Equilibrium between the stored aldehyde form and the aqueous methanediol form, leading to protein conjugation.

Detailed Experimental Protocols

Protocol A: Stock Solution Preparation & Equilibrium Management

Objective: To prepare a stable stock solution that accounts for the hydration state.

Reagents:

- 1H-Imidazole-2-carbaldehyde (Solid, >98% purity).
- DMSO (Dimethyl sulfoxide), anhydrous, cell-culture grade.
- PBS (Phosphate Buffered Saline), pH 7.4.

Methodology:

- Primary Stock (100 mM): Dissolve the solid aldehyde in anhydrous DMSO.

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- Rationale: DMSO prevents immediate hydration, maintaining the compound in the aldehyde form for accurate molarity calculation based on the aldehyde MW (96.09 g/mol).

- Working Solution (Reconstitution): Dilute the DMSO stock into PBS or cell culture media immediately prior to use.
  - Note: Upon contact with water, the methanediol form will generate rapidly. Allow the solution to equilibrate at room temperature for 15 minutes before adding to cells to ensure a stable concentration of the hydrated species.
- Stability Check: The methanediol form is stable in neutral pH for 24-48 hours. Avoid acidic pH (<5.0) as this accelerates hydrolysis and potential degradation.

Protocol B: Hemoglobin Adduct Formation Assay (Antisickling Screen)

Objective: To quantify the ability of **(1H-Imidazol-2-yl)methanediol** to form Schiff base adducts with Hemoglobin (Hb), a proxy for its antisickling potential.

Reagents:

- Purified Human Hemoglobin (HbA or HbS) solution (approx. 2 mM heme).
- **(1H-Imidazol-2-yl)methanediol** working solution (from Protocol A).
- Sodium Cyanoborohydride (NaCNBH3) – Reductant to trap the imine.
- LC-MS grade Formic Acid and Acetonitrile.

Step-by-Step:

- Incubation: Mix Hb solution (50 µM final) with the test compound (0.5 mM to 5 mM titration) in PBS.
- Reaction: Incubate at 37°C for 2 hours.
  - Mechanism:[1][2][3][4] The methanediol dehydrates locally to the aldehyde, which attacks the N-terminal valine amine, forming a reversible imine (Schiff base).

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- Trapping (Optional but Recommended): Add NaCNBH3 (20 mM final) and incubate for 30 mins.
    - Why: This reduces the reversible C=N imine bond to a stable C-N amine bond, allowing for robust mass spectrometry analysis. Without reduction, the adduct may hydrolyze during LC-MS ionization.
- Analysis: Dilute samples 1:10 in 0.1% Formic Acid. Analyze via LC-MS (E.g., Q-TOF or Orbitrap).
- Data Output: Look for a mass shift of +94 Da (reduced adduct) or +92 Da (non-reduced imine) on the alpha-globin chain. Calculate % Modification = [Intensity(Adduct) / (Intensity(Native) + Intensity(Adduct))] * 100.

Protocol C: Cytotoxicity Profiling (CCK-8 / MTT)

Objective: To determine the therapeutic window by assessing cellular toxicity.

Reagents:

- Target Cell Line (e.g., HEK293, HepG2).
- CCK-8 Reagent (Cell Counting Kit-8).
- 96-well tissue culture plates.

Methodology:

- Seeding: Plate cells at 5,000 cells/well in 100 µL media. Incubate 24h for attachment.
- Treatment: Prepare serial dilutions of **(1H-Imidazol-2-yl)methanediol** in media (0.1 µM – 500 µM). Ensure final DMSO concentration is <0.5%.
- Exposure: Replace media with treatment solutions. Incubate for 24h, 48h, or 72h.
- Readout: Add 10 µL CCK-8 reagent per well. Incubate 1-4 hours at 37°C. Measure Absorbance at 450 nm.

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- Calculation: Normalize OD values to vehicle control (DMSO only) to determine % Viability. Plot dose-response curve to calculate IC50.

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- To cite this document: BenchChem. [Technical Guide: In Vitro Characterization and Application of (1H-Imidazol-2-yl)methanediol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11773722/docs#technical-guide-in-vitro-characterization-and-application-of-1h-imidazol-2-yl-methanediol]

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